

An In-depth Technical Guide to L-Histidine: Structure, Properties, and Applications

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Compound of Interest

Compound Name: *2-Amino-4-(2-propyl-1h-imidazol-1-yl)butanoic acid*

Cat. No.: B15325772

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A Note to the Reader: Initial research for the compound "**2-Amino-4-(2-propyl-1h-imidazol-1-yl)butanoic acid**" did not yield sufficient data in publicly accessible scientific databases. This suggests the compound may be novel or not extensively characterized. To fulfill the core requirements of providing a comprehensive technical guide, this document will focus on the closely related and extensively studied imidazole-containing amino acid, L-Histidine. This guide is structured to serve as a blueprint for the requested in-depth analysis, providing researchers, scientists, and drug development professionals with a thorough understanding of a key biological molecule.

Introduction: The Unique Role of L-Histidine

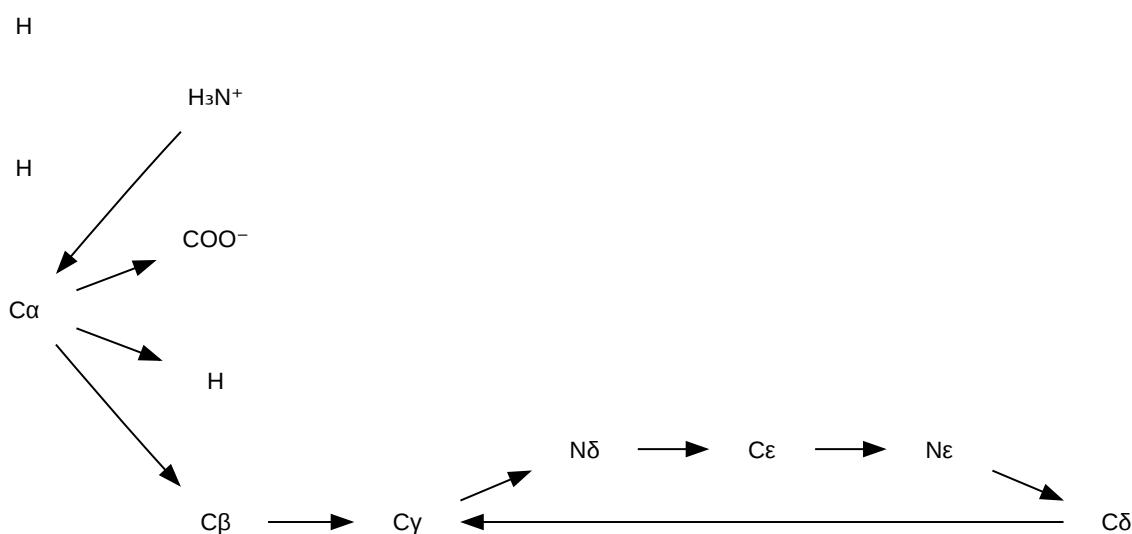
L-Histidine (symbol: His or H) is an essential α -amino acid, meaning it cannot be synthesized de novo by humans and must be obtained through diet.^{[1][2][3]} It is a proteinogenic amino acid, encoded by the codons CAU and CAC, and is a fundamental building block of proteins.^{[1][4]} What sets L-Histidine apart from the other standard amino acids is its imidazole side chain.^{[1][5][6]} The pKa of this side chain is approximately 6.0, which is close to physiological pH.^{[1][5][7]} This unique property allows the imidazole ring to act as both a proton donor and acceptor in

biological systems, making L-Histidine a versatile participant in a myriad of biochemical reactions, particularly in enzyme catalysis.[1][5][8]

Beyond its role in protein structure and function, L-Histidine is a precursor to several important biomolecules, including the neurotransmitter histamine and the antioxidant dipeptide carnosine. [9][10][11] Its involvement in metal ion chelation, proton buffering, and antioxidant activities underscores its physiological significance.[10][12] This guide will provide a detailed exploration of the structure, properties, biosynthesis, metabolism, and diverse applications of L-Histidine.

Chemical Structure and Physicochemical Properties

L-Histidine is systematically named (2S)-2-Amino-3-(1H-imidazol-4-yl)propanoic acid.[1][9] Its structure consists of a central α -carbon atom bonded to an amino group (-NH₂), a carboxyl group (-COOH), a hydrogen atom, and an imidazole side chain.



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Caption: Chemical structure of L-Histidine.

Physicochemical Data

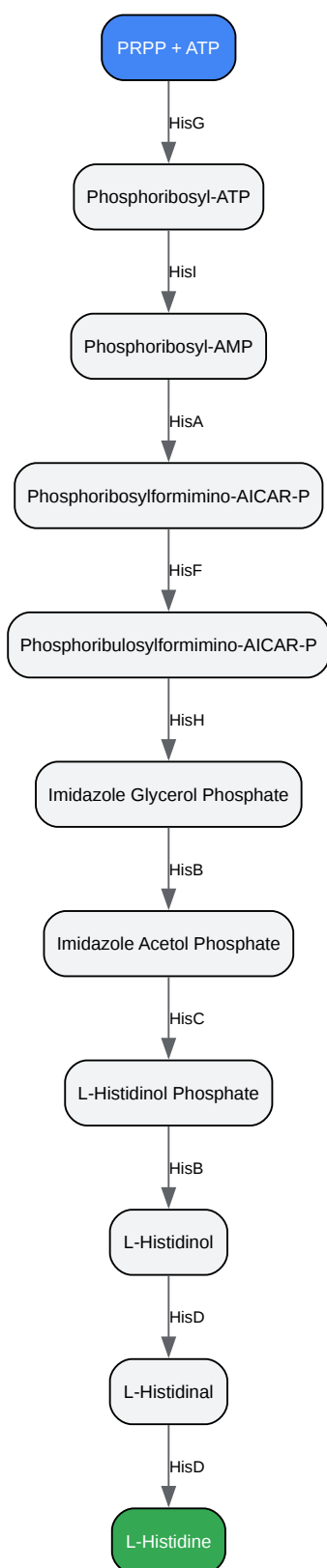
A summary of the key physicochemical properties of L-Histidine is presented in the table below.

Property	Value	Source
IUPAC Name	(2S)-2-Amino-3-(1H-imidazol-4-yl)propanoic acid	[1][9]
CAS Number	71-00-1	[1][9]
Molecular Formula	C6H9N3O2	[9]
Molecular Weight	155.15 g/mol	[9]
Melting Point	282-287 °C (decomposes)	[6]
Solubility in Water	45.6 g/L at 25°C	[1][13]
pKa (α -COOH)	~1.8	[14]
pKa (α -NH ₃ ⁺)	~9.33	[14]
pKa (imidazole)	~6.0	[1][5][7][14]

Biosynthesis and Metabolism

Biosynthesis of L-Histidine

In microorganisms and plants, L-Histidine is synthesized through a complex, ten-step pathway starting from 5-phosphoribosyl-1-pyrophosphate (PRPP) and adenosine triphosphate (ATP).[1][7][15] This pathway is metabolically expensive, requiring significant energy and precursor molecules. The biosynthesis is tightly regulated, primarily through feedback inhibition of the first enzyme in the pathway, ATP-phosphoribosyltransferase.[16]



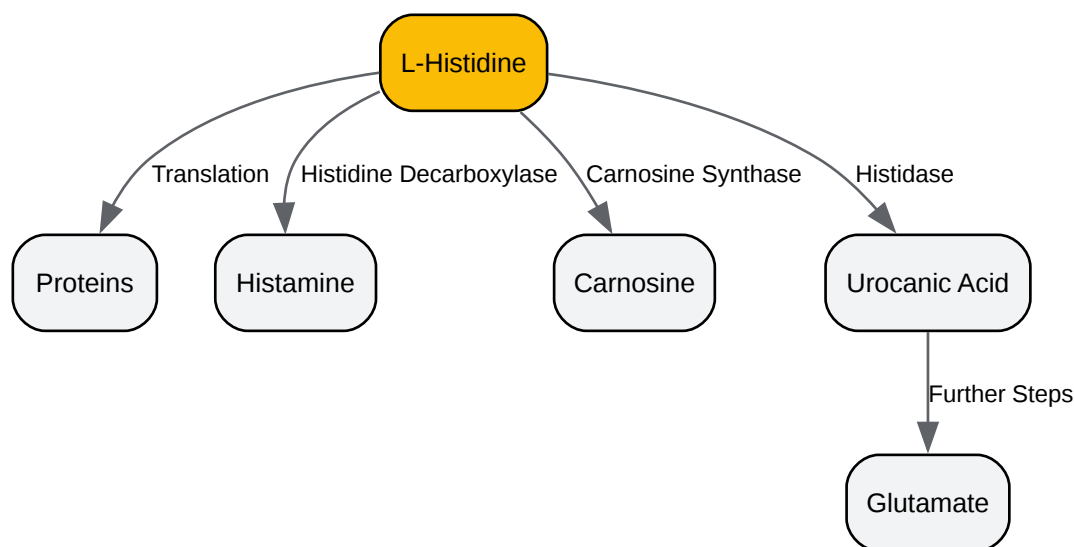
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Caption: Simplified overview of the L-Histidine biosynthesis pathway.

Metabolic Fates of L-Histidine

The metabolism of L-Histidine is multifaceted, leading to the formation of several biologically important molecules.[17]

- **Protein Synthesis:** As a proteinogenic amino acid, the primary fate of L-Histidine is its incorporation into polypeptide chains during protein synthesis.[4]
- **Histamine Synthesis:** L-Histidine is decarboxylated by the enzyme histidine decarboxylase to form histamine, a key mediator of allergic and inflammatory responses, gastric acid secretion, and neurotransmission.[10][18][19]
- **Carnosine Synthesis:** In muscle and brain tissue, L-Histidine is combined with β -alanine to form carnosine, a dipeptide with significant buffering and antioxidant properties.[10][19]
- **Catabolism to Glutamate:** Excess L-Histidine can be catabolized in the liver to glutamate.[19] This pathway involves the initial deamination of L-Histidine by histidase to form urocanic acid.[1][19]



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Caption: Major metabolic pathways of L-Histidine.

Biological Roles and Mechanism of Action

The unique chemical properties of L-Histidine's imidazole side chain are central to its diverse biological roles.

- **Enzyme Catalysis:** The ability of the imidazole ring to act as a proton shuttle is crucial for the catalytic activity of many enzymes.[1] In the catalytic triad of serine proteases, for instance, a histidine residue facilitates the transfer of a proton, activating the serine residue as a nucleophile.[18]
- **Metal Ion Coordination:** The nitrogen atoms in the imidazole ring are excellent ligands for metal ions such as zinc, copper, and iron.[12][18] This property is vital for the structure and function of metalloproteins, including hemoglobin, myoglobin, and various enzymes.[1][12][14]
- **pH Buffering:** With a pKa near physiological pH, L-Histidine residues in proteins contribute to their buffering capacity, helping to maintain a stable intracellular environment.[10][12]
- **Antioxidant Activity:** L-Histidine can scavenge reactive oxygen species, protecting cells from oxidative damage.[10][12]

Applications in Research and Drug Development

The multifaceted nature of L-Histidine makes it a valuable molecule in various research and therapeutic contexts.

- **Biopharmaceutical Formulations:** L-Histidine is widely used as a buffering agent and stabilizer in formulations of protein-based biopharmaceuticals, such as monoclonal antibodies.[20] Its ability to reduce viscosity and act as a cryoprotectant further enhances its utility.[20]
- **Drug Development:** The imidazole ring of histidine serves as a scaffold for the design of various therapeutic agents. For example, histidine analogues are used in the development of enzyme inhibitors and antiviral drugs.[21]
- **Nutritional Supplementation:** As an essential amino acid, L-Histidine is a component of nutritional supplements and intravenous solutions for patients requiring amino acid replenishment.[3][22]

- Clinical Research: L-Histidine supplementation is being investigated for its potential therapeutic benefits in various conditions, including metabolic syndrome, neurological disorders like Alzheimer's disease, and atopic dermatitis.[\[2\]](#)[\[12\]](#)[\[23\]](#)

Experimental Protocols: Analysis of L-Histidine

Quantification of L-Histidine by Potentiometric Titration

This protocol provides a method for determining the purity of an L-Histidine sample by potentiometric titration with a standardized sodium hydroxide solution.[\[24\]](#)[\[25\]](#)

Principle: The acidic and basic functional groups of L-Histidine are titrated with a strong base, and the equivalence points are detected by monitoring the change in pH.

Materials:

- L-Histidine sample
- Standardized 0.1 N Sodium Hydroxide (NaOH)
- Deionized water
- pH meter with a combination electrode
- Magnetic stirrer and stir bar
- Buret

Procedure:

- Accurately weigh approximately 0.5 g of the L-Histidine sample into a 150 mL beaker.[\[25\]](#)
- Dissolve the sample in 50 mL of deionized water.[\[25\]](#)
- Place the beaker on a magnetic stirrer and immerse the pH electrode in the solution.
- Titrate the solution with standardized 0.1 N NaOH, recording the pH and the volume of titrant added.

- Continue the titration past the equivalence points, which are typically observed as sharp inflections in the titration curve.
- Plot the pH versus the volume of NaOH added to determine the equivalence points.
- Calculate the purity of the L-Histidine sample based on the volume of NaOH consumed at the equivalence points.

Analysis of L-Histidine by High-Performance Liquid Chromatography (HPLC)

HPLC is a sensitive and specific method for the quantification of L-Histidine in various matrices, including biological samples and pharmaceutical formulations.[\[26\]](#)

Principle: L-Histidine is separated from other components in a sample by passing it through a column packed with a stationary phase. The separation is based on the differential partitioning of the analyte between the mobile and stationary phases.

Instrumentation:

- HPLC system with a UV or fluorescence detector
- Reversed-phase C18 column
- Data acquisition and processing software

General Procedure (example):

- **Sample Preparation:** Prepare samples by dissolving them in a suitable solvent, such as the mobile phase, and filtering through a 0.45 μm filter.
- **Mobile Phase:** A typical mobile phase for amino acid analysis is a buffered aqueous solution with an organic modifier (e.g., acetonitrile or methanol).
- **Chromatographic Conditions:**
 - Flow rate: 1.0 mL/min

- Injection volume: 20 µL
- Column temperature: Ambient or controlled
- Detection: UV absorbance at a specific wavelength (e.g., 210 nm)
- Quantification: Create a calibration curve using standard solutions of L-Histidine of known concentrations. The concentration of L-Histidine in the sample is determined by comparing its peak area to the calibration curve.

Conclusion

L-Histidine stands out among the amino acids due to the unique properties of its imidazole side chain. Its ability to participate in a wide range of biochemical reactions, from enzyme catalysis to metal ion coordination, makes it indispensable for life. As a precursor to vital molecules like histamine and carnosine, its metabolic pathways are of significant physiological importance. The versatility of L-Histidine has led to its widespread application in the pharmaceutical industry, particularly in the formulation of biotherapeutics, and its potential as a therapeutic agent continues to be an active area of research. A thorough understanding of the structure, properties, and biological roles of L-Histidine is crucial for professionals in the fields of biochemistry, drug development, and clinical research.

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